

# cis-5-Tetradecene CAS number and molecular weight

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## Compound of Interest

Compound Name: 5-Tetradecene, (Z)-

Cat. No.: B15182678

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## In-Depth Technical Guide: cis-5-Tetradecene

For Researchers, Scientists, and Drug Development Professionals

### Introduction

cis-5-Tetradecene is an unsaturated hydrocarbon with the molecular formula  $C_{14}H_{28}$ . As a member of the alkene family, its chemical properties are dictated by the presence of a carbon-carbon double bond. This technical guide provides a comprehensive overview of the chemical and physical properties of cis-5-Tetradecene, along with available information on its biological activities and relevant experimental protocols. This document is intended to serve as a foundational resource for researchers and professionals in the fields of chemistry, pharmacology, and drug development who are interested in the potential applications of this compound.

### Chemical and Physical Properties

cis-5-Tetradecene is a long-chain alkene with a cis configuration at the double bond located at the fifth carbon position. This specific stereochemistry influences its physical properties and reactivity.

Property	Value	Source
CAS Number	41446-62-2	--INVALID-LINK--
Molecular Formula	C <sub>14</sub> H <sub>28</sub>	--INVALID-LINK--
Molecular Weight	196.37 g/mol	--INVALID-LINK--
IUPAC Name	(Z)-tetradec-5-ene	--INVALID-LINK--

## Synthesis and Characterization

The synthesis of cis-5-Tetradecene can be achieved through various established methods for creating cis-alkenes. A common and effective method is the Wittig reaction, which involves the reaction of an aldehyde with a phosphorus ylide.

### Experimental Protocol: Synthesis via Wittig Reaction

- **Preparation of the Ylide:** A phosphonium salt, such as butyltriphenylphosphonium bromide, is treated with a strong base (e.g., n-butyllithium) in an aprotic solvent like tetrahydrofuran (THF) to generate the corresponding ylide.
- **Wittig Reaction:** The ylide is then reacted with a suitable aldehyde, in this case, nonanal (C<sub>9</sub>H<sub>18</sub>O). The reaction is typically carried out at low temperatures to favor the formation of the cis-alkene.
- **Work-up and Purification:** The reaction mixture is quenched with water, and the product is extracted with an organic solvent. The crude product is then purified using column chromatography on silica gel to isolate the pure cis-5-Tetradecene.

## Characterization

The identity and purity of the synthesized cis-5-Tetradecene can be confirmed using various spectroscopic techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS analysis will show a distinct peak corresponding to the retention time of cis-5-Tetradecene, and the mass spectrum will exhibit a molecular ion peak (M<sup>+</sup>) at m/z 196, confirming its molecular weight.<sup>[1]</sup>

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR spectroscopy will show characteristic signals for the vinylic protons (at the double bond) in the range of  $\delta$  5.3-5.5 ppm. The coupling constant between these protons will be in the range of 4-10 Hz, which is characteristic of a cis-alkene.
  - $^{13}\text{C}$  NMR spectroscopy will show signals for the  $\text{sp}^2$  hybridized carbons of the double bond in the downfield region of the spectrum.

## Biological Activity

While specific studies on the biological activity of cis-5-Tetradecene are limited, research on structurally related long-chain alkenes, such as 1-tetradecene, suggests potential antimicrobial and anti-inflammatory properties.

## Antimicrobial Activity

Studies on 1-tetradecene have demonstrated its ability to inhibit the growth of various microorganisms.<sup>[2]</sup>

Microorganism	Activity of 1-Tetradecene
Bacillus thuringiensis	Inhibitory
Staphylococcus aureus	Inhibitory
Escherichia coli	No significant inhibition
Candida albicans	Inhibitory

## Experimental Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution Method)

This protocol is adapted from studies on 1-tetradecene and can be applied to assess the antimicrobial activity of cis-5-Tetradecene.

- Preparation of Inoculum: A standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*) is prepared in a suitable broth medium to a concentration of

approximately  $5 \times 10^5$  colony-forming units (CFU)/mL.

- **Serial Dilutions:** A series of twofold dilutions of cis-5-Tetradecene are prepared in a 96-well microtiter plate using the same broth medium.
- **Inoculation:** Each well is inoculated with the standardized microbial suspension.
- **Incubation:** The plate is incubated at an appropriate temperature (e.g., 37°C) for 18-24 hours.
- **Determination of Minimum Inhibitory Concentration (MIC):** The MIC is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

## Proposed Signaling Pathway for Antimicrobial Action

Based on the known mechanisms of other unsaturated hydrocarbons with antimicrobial properties, a plausible mechanism of action for cis-5-Tetradecene involves the disruption of the microbial cell membrane.



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Caption: Proposed mechanism of antimicrobial action for cis-5-Tetradecene.

## Conclusion

cis-5-Tetradecene is a readily synthesizable long-chain alkene with potential for biological activity, particularly in the antimicrobial and anti-inflammatory arenas. The experimental protocols and data presented in this guide provide a solid foundation for further research into the pharmacological properties and potential therapeutic applications of this compound. Future studies should focus on confirming the biological activities of cis-5-Tetradecene and elucidating its precise mechanisms of action.

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## References

- 1. 5-Tetradecene, (Z)- [webbook.nist.gov]
- 2. Antimicrobial Compounds in the Volatilome of Social Spider Communities - PMC [pmc.ncbi.nlm.nih.gov]
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